

# Technical Support Center: Sodium Hexafluoroantimonate (NaSbF<sub>6</sub>)

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## Compound of Interest

Compound Name: Sodium hexafluoroantimonate

Cat. No.: B100954

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This guide provides essential safety information regarding the handling, storage, and use of **Sodium Hexafluoroantimonate** (NaSbF<sub>6</sub>), with a focus on incompatible materials and reagents.

## Frequently Asked Questions (FAQs)

Q1: What are the primary materials and reagents incompatible with **Sodium Hexafluoroantimonate** (NaSbF<sub>6</sub>)? A1: **Sodium hexafluoroantimonate** is incompatible with strong oxidizing agents and strong acids.<sup>[1][2][3][4]</sup> Contact with these substances should be strictly avoided.

Q2: What are the recommended storage conditions for NaSbF<sub>6</sub>? A2: NaSbF<sub>6</sub> should be stored in a tightly closed container in a cool, dry, and well-ventilated area, kept separate from incompatible materials.<sup>[5]</sup> The storage area should be dry, as NaSbF<sub>6</sub> can undergo slow hydrolysis in the presence of water.<sup>[6]</sup>

Q3: What hazardous decomposition products can be formed from NaSbF<sub>6</sub>? A3: Upon exposure to high temperatures or reaction with incompatible materials like strong acids, NaSbF<sub>6</sub> can decompose to produce hazardous substances, including gaseous hydrogen fluoride (HF) and antimony oxides.<sup>[1][3][4]</sup>

Q4: Can NaSbF<sub>6</sub> undergo hazardous polymerization? A4: No, hazardous polymerization of **Sodium Hexafluoroantimonate** does not occur.<sup>[1][4]</sup>

Q5: What should I do in case of a spill? A5: In case of a spill, you should vacuum or sweep up the material and place it into a suitable, labeled disposal container. Ensure the area is well-ventilated and use appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection to avoid dust generation and inhalation.[1]

## Troubleshooting Guide

Q: I am observing corrosion or degradation of my container storing  $\text{NaSbF}_6$ . What could be the cause? A: This is likely due to the presence of moisture.  $\text{NaSbF}_6$  is soluble in water and undergoes slow hydrolysis, which can form corrosive byproducts.[6] Ensure your containers are tightly sealed and stored in a dry environment.[2] If using a metal container, prolonged storage is not recommended without confirming compatibility, as acidic hydrolysis products could react with the metal.

Q: I mixed  $\text{NaSbF}_6$  with another reagent and noticed the release of a gas with a sharp, irritating odor. What is happening? A: You have likely mixed  $\text{NaSbF}_6$  with a strong acid. This reaction can cause decomposition and the release of highly toxic and corrosive gaseous hydrogen fluoride (HF).[1][4] This is a hazardous situation. Evacuate the area immediately and ensure it is well-ventilated. Follow all emergency procedures for exposure to HF gas.

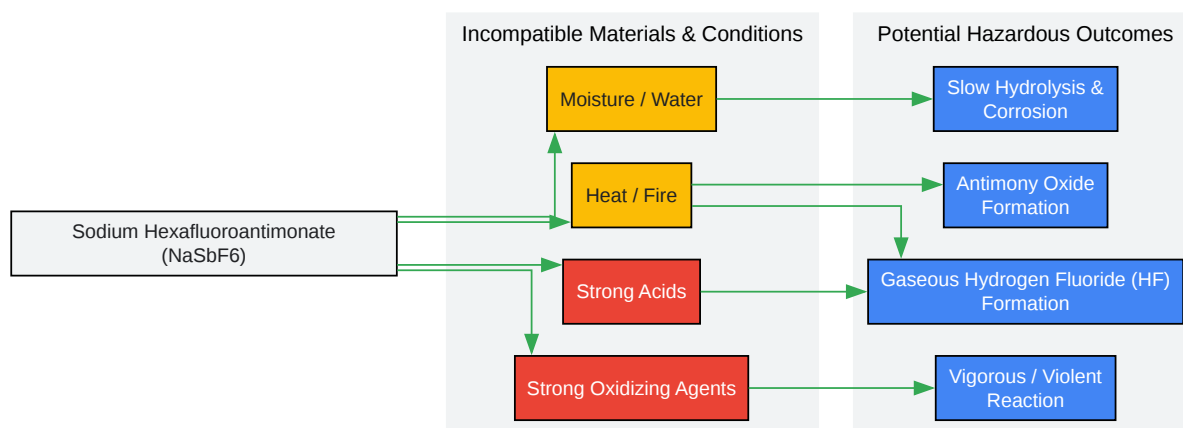
Q: My experiment involving  $\text{NaSbF}_6$  produced an unexpectedly vigorous or exothermic reaction. What went wrong? A: This could indicate a reaction with a strong oxidizing agent or another incompatible material.[1][2] Such reactions can be violent. Always conduct a thorough compatibility check of all reagents, solvents, and materials in your experimental setup before starting. Perform reactions on a small scale in a controlled environment like a fume hood.

## Summary of Incompatible Materials

The following table summarizes the key incompatibilities of **Sodium Hexafluoroantimonate**.

Incompatible Material Class	Potential Hazard	Recommended Preventative Measures
Strong Acids	Decomposition, release of toxic and corrosive gaseous hydrogen fluoride (HF).[1][4]	Do not allow contact with any strong acids. Store separately.
Strong Oxidizing Agents	Risk of vigorous or violent reactions.[1][2]	Avoid mixing or storing with strong oxidizing agents.
Water / Moisture	Slow hydrolysis, potentially leading to the formation of corrosive byproducts.[6]	Store in a tightly sealed container in a dry, well-ventilated area.[2]
Heat / Fire	Decomposition, which can liberate hazardous vapors like hydrogen fluoride and antimony oxides.[2][4]	Keep product and empty containers away from heat and sources of ignition.[1]

## Incompatibility and Decomposition Pathway



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Caption: Incompatibility pathways for **Sodium Hexafluoroantimonate** ( $\text{NaSbF}_6$ ).

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